An In-Depth Technical Guide to Methyl 1H-azepine-4-carboxylate

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Compound of Interest

Compound Name:	*Methyl 1H-azepine-4-carboxylate*
CAS No.:	*116407-43-3*
Cat. No.:	*B569627*

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Abstract: This guide provides a comprehensive technical overview of **Methyl 1H-azepine-4-carboxylate**, a heterocyclic compound of significant interest in medicinal chemistry and synthetic organic chemistry. The azepine scaffold is a "privileged" structure, appearing in numerous biologically active compounds and approved pharmaceuticals.[1][2] This document elucidates the molecular structure, including its canonical SMILES representation, discusses plausible synthetic strategies, explores its chemical reactivity, and outlines its potential applications for researchers, scientists, and drug development professionals. Due to its status as a relatively novel or non-commercial entity, this guide synthesizes information from the broader class of azepine derivatives to provide expert-driven insights and predictive data.

Structural Elucidation and Core Identifiers

The foundational step in understanding any molecule is to define its precise structure. **Methyl 1H-azepine-4-carboxylate** is a seven-membered nitrogen-containing heterocycle, featuring a conjugated triene system and a methyl ester functional group at the C4 position.

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Molecular Identifiers

The structure of **Methyl 1H-azepine-4-carboxylate** can be represented in various standard chemical formats. As this specific molecule is not widely cataloged, these identifiers are derived from its systematic name.

- IUPAC Name: **Methyl 1H-azepine-4-carboxylate**
- Molecular Formula: $C_8H_9NO_2$
- Canonical SMILES String:COC(=O)C1=CC=CNC=C1
- InChI Key: (Predicted) A unique InChI key would be generated upon database submission.

The Simplified Molecular-Input Line-Entry System (SMILES) string COC(=O)C1=CC=CNC=C1 provides a machine-readable line notation of the molecule's two-dimensional structure. It encodes the methyl carboxylate group (COC(=O)) attached to the C4 position of the 1H-azepine ring (C1=CC=CNC=C1).

The 1H-azepine tautomer is one of several possible forms, but it often interconverts with the 3H-azepine tautomer.[2] The stability of the 1H form can be influenced by substituents on the nitrogen atom, but in the unsubstituted case, an equilibrium exists.[2][3]

Physicochemical Properties

Direct experimental data for **Methyl 1H-azepine-4-carboxylate** is scarce. However, we can predict its properties based on its structure and data from analogous compounds like its parent acid or other esters. These properties are crucial for designing experimental conditions, predicting solubility, and understanding its pharmacokinetic profile.

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Property	Predicted Value	Rationale / Comments
Molecular Weight	151.16 g/mol	Calculated from the molecular formula $C_8H_9NO_2$.[4]
LogP (Octanol/Water)	~1.5 - 2.0	The ester group increases lipophilicity compared to the parent carboxylic acid. The unsaturated ring is less polar than its saturated (azepane) counterpart.
Topological Polar Surface Area (TPSA)	38.33 $Å^2$	Calculated based on the N and O atoms. Influences membrane permeability.
Hydrogen Bond Donors	1 (from the N-H group)	The amine proton can participate in hydrogen bonding.
Hydrogen Bond Acceptors	2 (from the C=O and O-CH_3 oxygens)	The carbonyl and ether oxygens can accept hydrogen bonds.
Boiling Point	>250 °C (estimated)	High boiling point expected due to polarity and molecular weight.
Solubility	Soluble in organic solvents like DCM, Ethyl Acetate, Methanol. Sparingly soluble in water.	The ester functionality and hydrocarbon content suggest good solubility in common organic solvents.

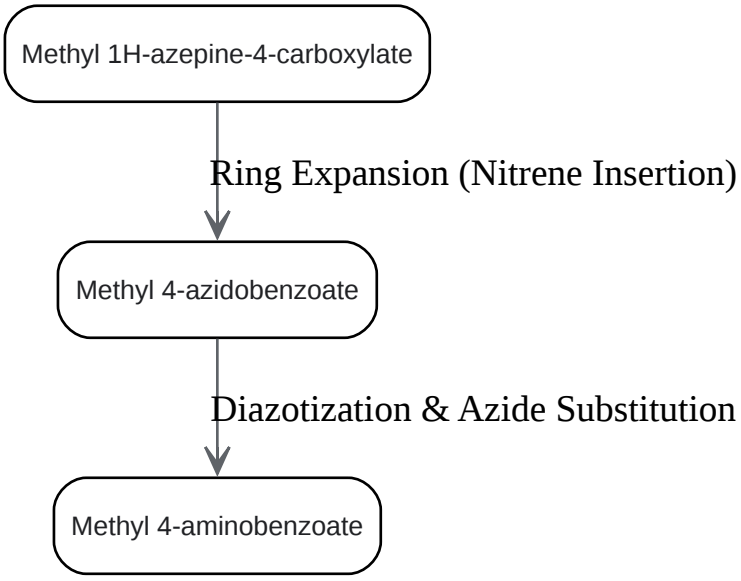
Synthesis and Manufacturing

The synthesis of functionalized azepines is a topic of considerable research, as the seven-membered ring can be challenging to construct selectively.[3] Common strategies involve ring expansion of smaller aromatic precursors or cycloaddition reactions.[1][5]

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Retrosynthetic Analysis

A logical retrosynthetic approach to **Methyl 1H-azepine-4-carboxylate** would involve forming the azepine ring as the key step. One established method is the photochemical or thermal rearrangement of an aryl azide in the presence of a nucleophile, which proceeds through a nitrene intermediate that expands the aromatic ring.



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Caption: Retrosynthetic analysis for **Methyl 1H-azepine-4-carboxylate**.

Exemplary Synthetic Protocol: Buchner Ring Expansion

The Buchner method, involving the reaction of a diazo compound with an aromatic ring, is a classic route to seven-membered rings. A plausible synthesis for a related azepine-4-carboxylate could be adapted from such methods. For instance, a hafnium-catalyzed [6+1] cycloaddition has been reported for synthesizing 3-amino-2,7-dihydro-1H-azepine-4-carboxylates, demonstrating a modern approach to this scaffold.[6]

A more traditional, illustrative protocol is outlined below. Causality: This protocol is chosen for its foundational nature, illustrating the key ring-expansion concept.

Step 1: Synthesis of Methyl 4-azidobenzoate

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- Dissolve Methyl 4-aminobenzoate (1.0 eq) in a mixture of water and concentrated hydrochloric acid at 0°C. The acid protonates the amine, making it soluble and activating it for diazotization.
- Add a solution of sodium nitrite (1.1 eq) in water dropwise, maintaining the temperature below 5°C. This generates the in-situ diazonium salt, a highly reactive intermediate.
- Slowly add a solution of sodium azide (1.2 eq) in water. Vigorous nitrogen evolution will be observed. The azide ion displaces the dinitrogen gas to form the aryl azide. This reaction is hazardous and must be performed with extreme caution behind a blast shield.
- Extract the product with an organic solvent (e.g., ethyl acetate), wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

Step 2: Photochemical Ring Expansion to **Methyl 1H-azepine-4-carboxylate**

- Dissolve the Methyl 4-azidobenzoate (1.0 eq) in a suitable solvent like methanol.
- Irradiate the solution with a UV lamp (e.g., medium-pressure mercury lamp) at a specific wavelength (typically >300 nm) while purging with argon. The UV energy causes the azide to lose N_2 gas, forming a highly reactive nitrene intermediate.
- The nitrene intermediate can undergo ring expansion of the benzene ring to form a dehydroazepine, which is then trapped by the methanol solvent to yield a methoxy-dihydroazepine derivative. Subsequent elimination or rearrangement can lead to the desired 1H-azepine product. This step is complex and often yields a mixture of isomers (e.g., 2H, 3H, 4H-azepines) due to subsequent 1,5-hydrogen shifts.[7]
- Purify the product mixture using column chromatography on silica gel to isolate the target compound.

Self-Validation: Each step requires analytical validation. The formation of the azide intermediate should be confirmed by IR spectroscopy (strong azide stretch at ~2100 cm^{-1}). The final product's identity and purity must be confirmed by ^{1}H NMR, ^{13}C NMR, and High-Resolution Mass Spectrometry (HRMS).

Chemical Reactivity and Applications

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The unique non-planar, non-aromatic structure of the 1H-azepine ring imparts significant conformational flexibility and a rich chemical reactivity profile.[1][2]

Reactivity Profile

The molecule has two primary sites of reactivity: the conjugated triene system of the azepine ring and the methyl ester group.

Caption: Key reactivity pathways for **Methyl 1H-azepine-4-carboxylate**.

- Cycloaddition Reactions: The conjugated system can act as a 2π, 4π, or 6π component in cycloaddition reactions. For example, it can undergo a [4+2] Diels-Alder reaction across the C2-C5 positions with a suitable dienophile.

- Hydrogenation: Catalytic hydrogenation (e.g., using H_2 with a Palladium catalyst) will reduce the double bonds to yield the fully saturated Methyl azepane-4-carboxylate.[8] The resulting azepane scaffold is a common motif in pharmaceuticals.

- Ester Group Manipulation: The methyl ester is a versatile handle for further derivatization. It can be hydrolyzed to the corresponding carboxylic acid, reduced to a primary alcohol, or converted to amides via aminolysis.

Applications in Drug Discovery

The azepine core is a cornerstone in medicinal chemistry.[9] Compounds containing this scaffold are used as antipsychotics, antidepressants, and antihypertensives.[1][9]

- Scaffold for Library Synthesis: **Methyl 1H-azepine-4-carboxylate** is an ideal starting point for creating a library of novel compounds. The ester can be converted to a diverse set of amides, and the ring can be functionalized or reduced.

- Bioisostere: The azepine ring can be used as a flexible, three-dimensional bioisostere for other cyclic systems, such as benzene or cyclohexane, in drug design. Its non-planar nature allows it to explore different conformational spaces within a biological target.[2]

- Fragment-Based Drug Design: As a functionalized heterocyclic fragment, it can be used in fragment-based screening to identify initial hits against therapeutic targets like kinases or proteases.

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Conclusion

Methyl 1H-azepine-4-carboxylate, defined by the SMILES string COC(=O)C1=CC=CNC=C1, represents a versatile yet underexplored building block in organic synthesis. While its direct synthesis presents challenges common to functionalized azepines, established methods like photochemical ring expansion provide viable, albeit complex, routes. Its rich reactivity, stemming from both the conjugated ring system and the ester functionality, makes it a valuable scaffold for generating molecular diversity. For researchers in drug development, this molecule offers a unique, conformationally flexible core for designing next-generation therapeutics that can effectively probe complex biological targets.

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